

Personal protective equipment for handling 9,10-Dihydroacridine

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 9,10-Dihydroacridine

Cat. No.: B010567

Get Quote

Essential Safety and Handling Guide for 9,10-Dihydroacridine

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the proper use and disposal of **9,10-Dihydroacridine** (CAS No. 92-81-9), ensuring the well-being of laboratory personnel and adherence to safety protocols.

Chemical Identifier:

Name: 9,10-Dihydroacridine

CAS Number: 92-81-9

Molecular Formula: C13H11N

Molecular Weight: 181.23 g/mol

Hazard Identification and Classification

9,10-Dihydroacridine is classified as a hazardous substance that can cause significant irritation.[1] All personnel handling this compound must be fully aware of its potential risks.

GHS Classification:



• Skin Irritation: Category 2[1]

• Eye Irritation: Category 2[1]

• Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)

Signal Word: Warning[1]

Hazard Statements:

• H315: Causes skin irritation.[1]

• H319: Causes serious eye irritation.[1]

• H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure risk. The following table outlines the required PPE for handling **9,10-Dihydroacridine**.

PPE Category	Specification
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield. Standard safety glasses are not sufficient.[2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat are mandatory. For tasks with a higher risk of splashing, consider a chemical-resistant apron or coveralls.[1][3]
Respiratory Protection	If handling the powder outside of a fume hood or in case of dust formation, a NIOSH-approved respirator (e.g., N95) is required.[2][4]
Body Protection	A long-sleeved laboratory coat is required. For extensive handling, consider "bunny suit" coveralls for full-body protection.[5]



Operational Plan for Safe Handling

Adherence to a strict operational protocol is essential for minimizing the risk of exposure and contamination.

- 1. Preparation and Engineering Controls:
- Always handle 9,10-Dihydroacridine in a well-ventilated area, preferably within a certified chemical fume hood.[6]
- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[6]
- Before beginning work, ensure all necessary PPE is available and in good condition.
- 2. Handling and Use:
- Avoid direct contact with the skin, eyes, and clothing.[1]
- Avoid the formation of dust when handling the solid form.[2]
- Use dedicated spatulas and weighing papers.
- After handling, wash hands and face thoroughly.[1]
- 3. Storage:
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1]
- Keep away from incompatible materials and sources of ignition.

Disposal Plan

Proper disposal of **9,10-Dihydroacridine** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation and Collection:




- Solid Waste: Collect excess or unwanted 9,10-Dihydroacridine powder in a dedicated, clearly labeled hazardous waste container.
- Contaminated Materials: All disposable items that have come into contact with the compound, such as gloves, weighing papers, and pipette tips, must be considered contaminated and placed in the same hazardous waste container.[3]
- Solutions: If the compound is in a solvent, collect the solution in a separate, compatible, and clearly labeled hazardous waste container for liquid chemical waste.[3]
- 2. Labeling and Storage of Waste:
- All waste containers must be clearly labeled with "Hazardous Waste" and the chemical name "9,10-Dihydroacridine."
- Store waste containers in a designated, secure area away from general laboratory traffic.
- 3. Final Disposal:
- Do not dispose of **9,10-Dihydroacridine** down the drain or in regular trash.[3]
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal.[3]

Experimental Workflow and Safety Protocol

The following diagram illustrates the logical flow of operations for safely handling **9,10- Dihydroacridine**, from preparation to disposal.





Click to download full resolution via product page

Caption: Workflow for Safe Handling of 9,10-Dihydroacridine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. tcichemicals.com [tcichemicals.com]
- 2. echemi.com [echemi.com]
- 3. benchchem.com [benchchem.com]
- 4. pppmag.com [pppmag.com]
- 5. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 6. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 9,10-Dihydroacridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b010567#personal-protective-equipment-for-handling-9-10-dihydroacridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com